

Ro0711401 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: Ro0711401

Cat. No.: B1679430

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Application Notes and Protocols for Ro0711401

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ro0711401 is a potent and selective positive allosteric modulator (PAM) of the metabotropic glutamate receptor 1 (mGluR1). As a non-competitive enhancer of glutamate signaling, **Ro0711401** offers a sophisticated tool for studying the physiological and pathological roles of mGluR1. This document provides detailed application notes on the solubility of **Ro0711401** in various solvents and protocols for its use in experimental settings.

Physicochemical Properties

Property	Value
Molecular Formula	C ₁₈ H ₁₁ F ₃ N ₂ O ₃
Molecular Weight	360.29 g/mol
Appearance	White to off-white solid
CAS Number	714971-87-6

Solubility Data

The solubility of **Ro0711401** is a critical factor for its effective use in in vitro and in vivo studies. The following table summarizes the known solubility data. It is highly recommended to use freshly opened, anhydrous solvents, as the presence of moisture can significantly impact solubility.

Solvent	Concentration	Molarity (approx.)	Notes
Dimethyl Sulfoxide (DMSO)	100 mg/mL ^{[1][2]}	277.55 mM ^{[1][2]}	Sonication is recommended to aid dissolution. ^[1] Use of newly opened, hygroscopic DMSO is advised.
Ethanol	Information not available	Information not available	Generally considered a common solvent for similar compounds.
Water	Information not available	Information not available	Generally considered a common solvent for similar compounds.

Experimental Protocols

Protocol for Preparation of a 100 mM Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **Ro0711401** in DMSO, which is suitable for most cell-based assays.

Materials:

- **Ro0711401** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes

- Vortex mixer
- Water bath sonicator

Procedure:

- Weighing the Compound: Accurately weigh out a desired amount of **Ro0711401** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 36.03 mg of **Ro0711401**.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **Ro0711401** powder. For a 100 mM solution with 36.03 mg of compound, add 1 mL of DMSO.
- Dissolution:
 - Vortex the tube vigorously for 1-2 minutes to facilitate initial mixing.
 - If the compound is not fully dissolved, place the tube in a water bath sonicator. Sonicate for 5-10 minutes, or until the solution becomes clear.
 - Visually inspect the solution to ensure no solid particles remain.
- Storage:
 - For short-term storage (up to one month), the stock solution can be stored at -20°C.
 - For long-term storage (up to six months), it is recommended to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C.

General Protocol for Determining the Solubility of **Ro0711401**

This protocol outlines a general method for determining the solubility of **Ro0711401** in a solvent of interest.

Materials:

- **Ro0711401** powder
- Solvent of interest (e.g., ethanol, PBS)
- Glass vials with screw caps
- Vortex mixer
- Shaker or rotator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument

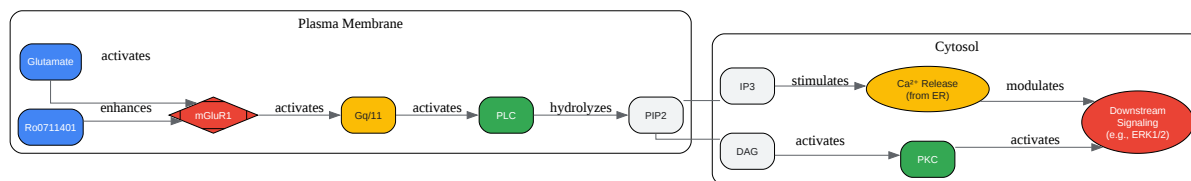
Procedure:

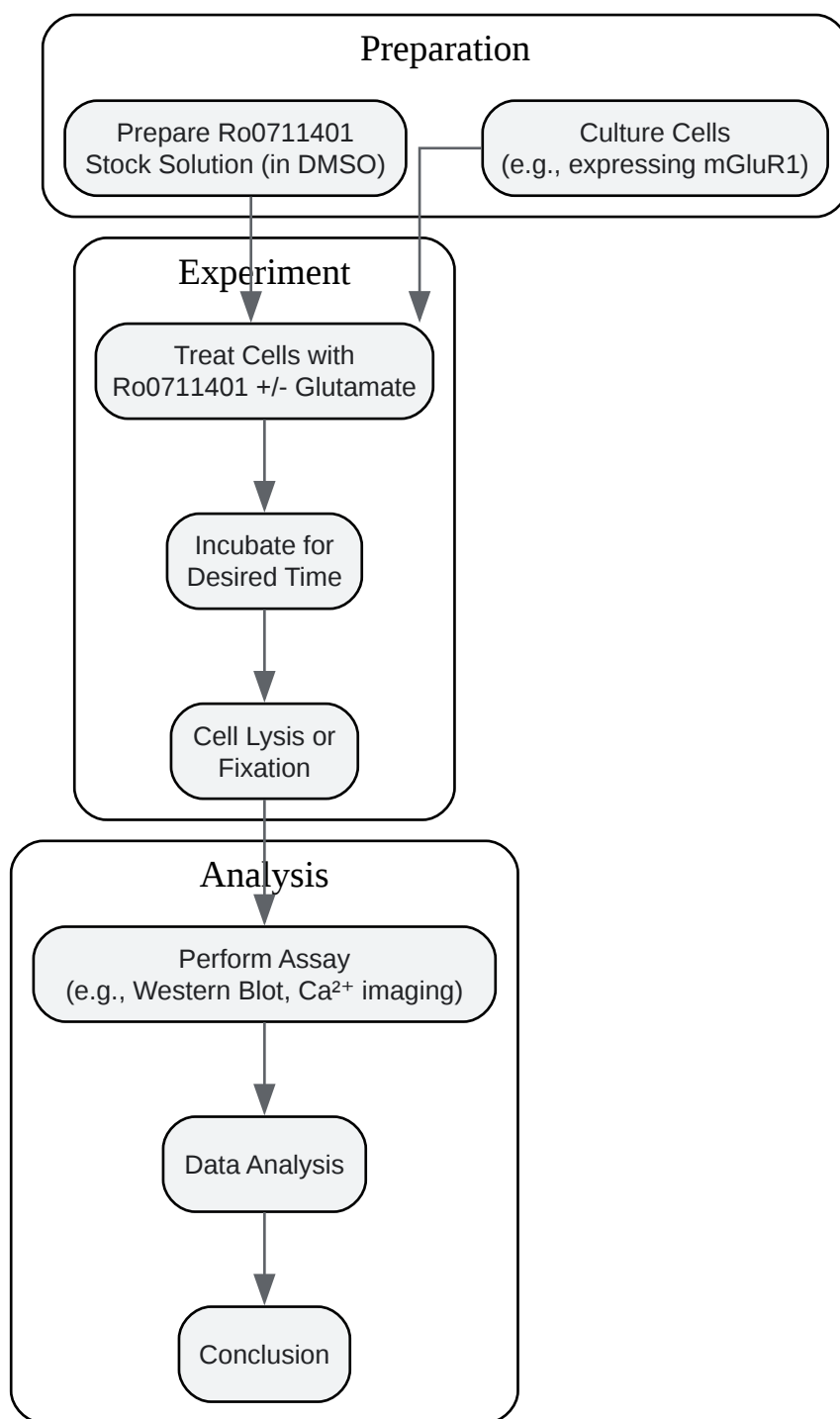
- Preparation of Supersaturated Solutions:
 - Add an excess amount of **Ro0711401** powder to a known volume of the solvent in a glass vial. The exact amount should be more than the expected solubility.
 - Tightly cap the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vial on a shaker or rotator at a constant temperature (e.g., room temperature or 37°C) for a sufficient period (typically 24-48 hours) to allow the solution to reach equilibrium.
- Separation of Undissolved Solid:
 - After equilibration, centrifuge the vial at a high speed to pellet the undissolved solid.
- Sample Analysis:
 - Carefully collect an aliquot of the clear supernatant.

- Dilute the supernatant with an appropriate solvent to a concentration within the linear range of the analytical method.
- Determine the concentration of **Ro0711401** in the diluted sample using a validated analytical method such as HPLC.
- Calculation of Solubility:
 - Calculate the original concentration in the supernatant, which represents the solubility of **Ro0711401** in the tested solvent at the specified temperature.

Signaling Pathways

Ro0711401 acts as a positive allosteric modulator of the mGlu1 receptor, a G-protein coupled receptor (GPCR) that is coupled to the Gq/11 protein. The binding of glutamate to the receptor is enhanced by **Ro0711401**, leading to a more robust activation of downstream signaling cascades.





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References

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